

Strategic Sourcing & Technical Validation: 1,3-Dimethyl-5-hydroxyuracil

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Compound of Interest

Compound Name: 1,3-Dimethyl-5-hydroxyuracil

CAS No.: 408335-42-2

Cat. No.: B3025583

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Executive Summary: The "Hidden" Scaffold

1,3-Dimethyl-5-hydroxyuracil (CAS 408335-42-2) is a critical yet often misunderstood pyrimidine building block.^{[1][2][3][4][5]} While frequently categorized simply as a uracil derivative, it serves as a pivot point in two distinct domains: metabolite identification (as a downstream product of caffeine and theophylline metabolism) and heterocyclic synthesis (as a nucleophilic scaffold for fused ring systems).^[5]

This guide addresses the primary technical challenge in sourcing this material: the Keto-Enol Tautomer Trap, which leads to catalog confusion between the hydroxy-uracil form and its isobarbituric acid congener.^{[1][2][3][4]} We provide a validated sourcing strategy, impurity profiling protocols based on synthetic origin, and handling procedures to ensure data integrity in drug development pipelines.^[1]

Chemical Identity & The Tautomer Challenge

The Core Issue: Commercial catalogs often use the names "**1,3-Dimethyl-5-hydroxyuracil**" and "**1,3-Dimethylisobarbituric acid**" interchangeably.^{[1][2][3][4][5]} However, these represent

different tautomeric states that can affect solubility and reactivity profiles during synthesis.[1][2][5]

- Enol Form (Target): **1,3-Dimethyl-5-hydroxyuracil**[1][2][3][4][5]
 - CAS: 408335-42-2 (Specific to the hydroxy form)[1][2][3][4][5]
 - Reactivity: Nucleophilic at C6; O-alkylation target.[1][2][3][4][5]
- Keto Form: 1,3-Dimethylisobarbituric acid (1,3-Dimethylpyrimidine-2,4,5(3H)-trione)[1][2][3][4]
 - CAS: 20406-86-4[1][2][3][4][5]
 - Reactivity: Electrophilic at C5 carbonyl.[1][2][3][5]

Sourcing Implication: Most solid samples exist in equilibrium or predominantly as the keto-form (isobarbituric acid) unless stabilized.[2][4][5] When ordering CAS 408335-42-2, you may receive material labeled as CAS 20406-86-4.[1][2][3][4][5] This is usually chemically acceptable, provided the purity analysis confirms the carbon skeleton, but it requires verifying the tautomeric shift in your reaction solvent (e.g., DMSO favors the enol form).

Visualization: The Tautomer Equilibrium



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Figure 1: Tautomeric equilibrium between the hydroxy-uracil and isobarbituric acid forms.[1][2][3][4][5] Solvent choice (e.g., DMSO vs. Water) dictates the dominant species in solution.

Sourcing Landscape & Vendor Selection

Suppliers are categorized by their ability to provide analytical data distinguishing the tautomers and controlling specific impurities.[2][5]

Tier 1: Primary Manufacturers & Validated Distributors

Best for: GMP synthesis, Reference Standards, and Late-stage Lead Op.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Sigma-Aldrich (Merck): Lists both tautomers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) High reliability for analytical standards.
- Enamine: Strong capability in pyrimidine building blocks; often synthesizes fresh on demand, reducing oxidation risks.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- BLD Pharm: Excellent stock availability for CAS 408335-42-2 with clear structural assignment.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Tier 2: Bulk Aggregators

Best for: Early screening libraries (mg scale).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Ambeed / Synthorix: Cost-effective for gram-scale, but Certificates of Analysis (CoA) must be cross-validated for water content (hygroscopicity is a risk).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Selection Decision Matrix

Requirement	Recommended Source Type	Critical Check
Metabolite ID	Tier 1 (Reference Std)	Isotopic purity (if labeled); ¹ H-NMR in DMSO-d ₆ .
Scaffold Synthesis	Tier 1 or 2	Bromide content (if made via 5-bromo route). [1] [2] [3] [4] [5]
High-Throughput Screen	Tier 2	Water content (Material is hygroscopic). [1] [2] [3] [4] [5]

Technical Verification: Impurity Profiling

To ensure scientific integrity, you must validate the material based on its likely synthetic route.

[\[1\]](#)

A. Synthetic Route Analysis

Understanding the synthesis allows you to predict "invisible" impurities that standard HPLC might miss.^{[2][5]}

- Route A: Hydrolysis of 5-Bromo-1,3-dimethyluracil
 - Mechanism:^{[1][2][3][4][6][7][8][9]} 5-Bromo-1,3-dimethyluracil + OH⁻ → Product.^{[1][2][3][4][5]}
 - Risk:^{[1][2][3][4][6][10]} Residual Bromide (Br⁻).^[5] This poisons Palladium catalysts in subsequent cross-coupling reactions.^{[1][2][5]}
- Route B: Oxidation of 1,3-Dimethyluracil
 - Mechanism:^{[1][2][3][4][6][7][8][9]} Oxidation using Fenton's reagent or similar.^{[1][2][3][5]}
 - Risk:^{[1][2][3][4][6][10]} Unreacted 1,3-Dimethyluracil (starting material).^{[1][2][5]} Difficult to separate due to similar polarity.^{[1][2][5]}

B. Quality Control Protocol (Self-Validating)

Objective: Quantify organic impurities and tautomeric ratio.

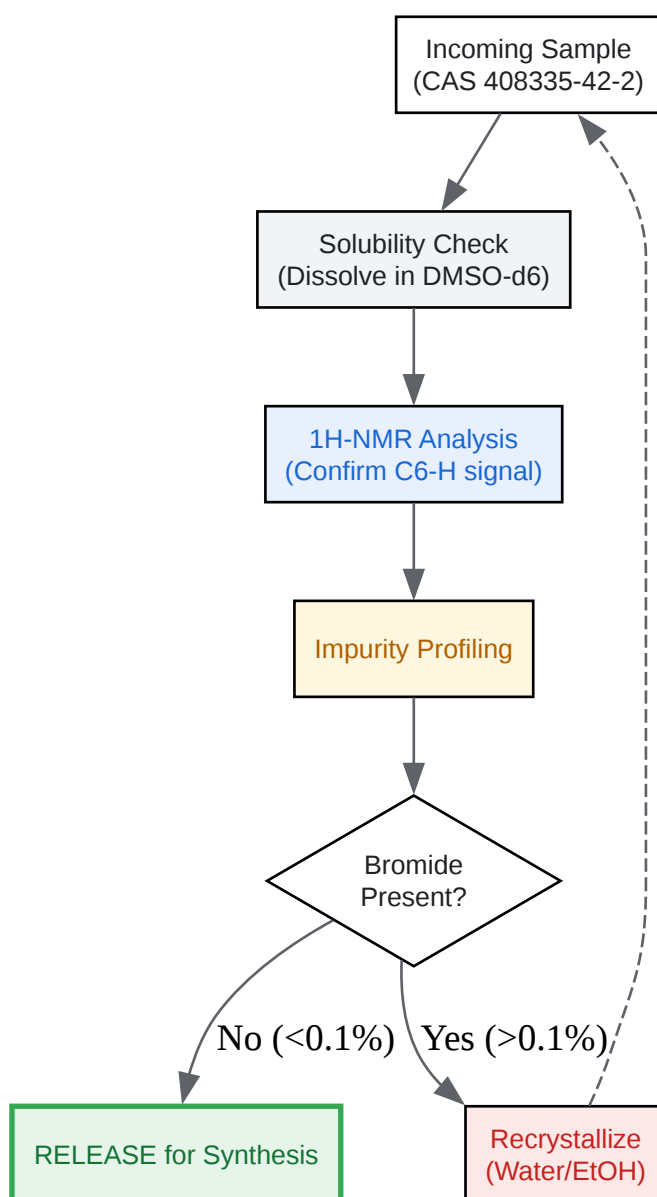
Method: Reverse-Phase HPLC with Ion-Pairing or Polar-Embedded Column.^{[1][2][3][4][5]}

- Column: Phenomenex Kinetex F5 or Hypercarb (Porous Graphitic Carbon).^[5] Standard C18 is often insufficient for retaining this polar molecule.^[5]
- Mobile Phase A: 10 mM Ammonium Acetate (pH 4.5)
- Mobile Phase B: Acetonitrile
- Gradient: 0% B (hold 2 min) → 30% B (over 10 min). Keep organic low to retain the polar head.
- Detection: UV at 254 nm and 280 nm.^{[1][2][3][5]}

Acceptance Criteria:

- Purity: >97% (Area %).^{[5][11]}
- ¹H-NMR (DMSO-d₆): Must show distinct singlet for N-Me groups (~3.2-3.4 ppm) and the C₆-H proton (~7.5 ppm).^{[1][2][3][4][5]} The hydroxyl proton is often broad or exchanged.^{[2][5]}
- Bromide Test (If Route A suspected): Silver Nitrate (AgNO₃) precipitation test or Ion Chromatography.^[5]

Visualization: QC Workflow



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Figure 2: Quality Control Decision Tree ensuring catalyst compatibility.

Application: Handling & Stability

- Storage: Store at -20°C. The enol form is susceptible to oxidation to the trione (all-keto) species upon prolonged air exposure.^{[1][2][3][4][5]} Hygroscopic – keep desiccated.^{[1][2][3][5]}
- Solubility:
 - High: DMSO, DMF, dilute aqueous base (forms the enolate).
 - Low: Dichloromethane, Hexanes.^{[1][2][5]}
- Reactivity Note: In basic conditions (K₂CO₃/DMF), the molecule acts as an ambident nucleophile. O-alkylation vs. C-alkylation selectivity depends on the "hardness" of the electrophile.^{[1][2][3][4][5]}

References

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